

physical properties of 2-Bromo-1-methyl-3-(trifluoromethyl)benzene

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Compound of Interest

Compound Name:	2-Bromo-1-methyl-3-(trifluoromethyl)benzene
Cat. No.:	B1291846

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Bromo-1-methyl-3-(trifluoromethyl)benzene**, a key intermediate in various organic syntheses. The information is curated for researchers, scientists, and professionals in drug development and agrochemical industries, offering a foundation for its application in complex molecular synthesis.

Core Physical and Chemical Properties

2-Bromo-1-methyl-3-(trifluoromethyl)benzene is a substituted aromatic compound with the chemical formula $C_8H_6BrF_3$.^[1] It is recognized for its role as a versatile building block in the synthesis of pharmaceuticals and pesticides.^[1]

Data Presentation: Summary of Physical Properties

Property	Value	Source
IUPAC Name	2-bromo-1-methyl-3-(trifluoromethyl)benzene	[2]
CAS Number	1099597-98-4	[1] [2]
Molecular Formula	C ₈ H ₆ BrF ₃	[1]
Molecular Weight	245.03 g/mol	[1]
Appearance	Colorless liquid	[1] [2]
Odor	Strong, pungent	[1]
Melting Point	-18 °C	[1]
Boiling Point	152-153 °C	[1]
Density	1.538 g/mL at 25 °C	[1]
Solubility	Insoluble in water; Soluble in ethanol, acetone, chloroform	[1]
Storage	Store sealed in a dry place at room temperature	[2]

Experimental Protocols: Determination of Physical Properties

While specific experimental documentation for this compound is not publicly detailed, the following outlines standard methodologies for determining its key physical properties.

2.1. Determination of Melting Point

- Apparatus: Capillary tube melting point apparatus.
- Procedure: A small, dry sample of the compound is packed into a capillary tube and placed in the melting point apparatus. The temperature is gradually increased, and the range from which the substance first begins to melt until it becomes completely liquid is recorded. For substances with melting points below room temperature, a cryostat is employed.

2.2. Determination of Boiling Point

- Apparatus: Distillation setup with a thermometer, heating mantle, and condenser.
- Procedure: The compound is heated in a distillation flask. The temperature at which the liquid boils and its vapor phase is in equilibrium with the liquid phase at a given pressure is recorded as the boiling point. The thermometer bulb should be positioned just below the side arm of the distillation head to ensure an accurate reading of the vapor temperature.

2.3. Determination of Density

- Apparatus: Pycnometer or a digital density meter.
- Procedure: The mass of a clean, dry pycnometer is determined. It is then filled with the sample liquid, and the mass is measured again. The volume of the pycnometer is known, allowing for the calculation of density (mass/volume). The measurement is conducted at a constant, specified temperature (e.g., 25 °C) to ensure accuracy.[\[1\]](#)

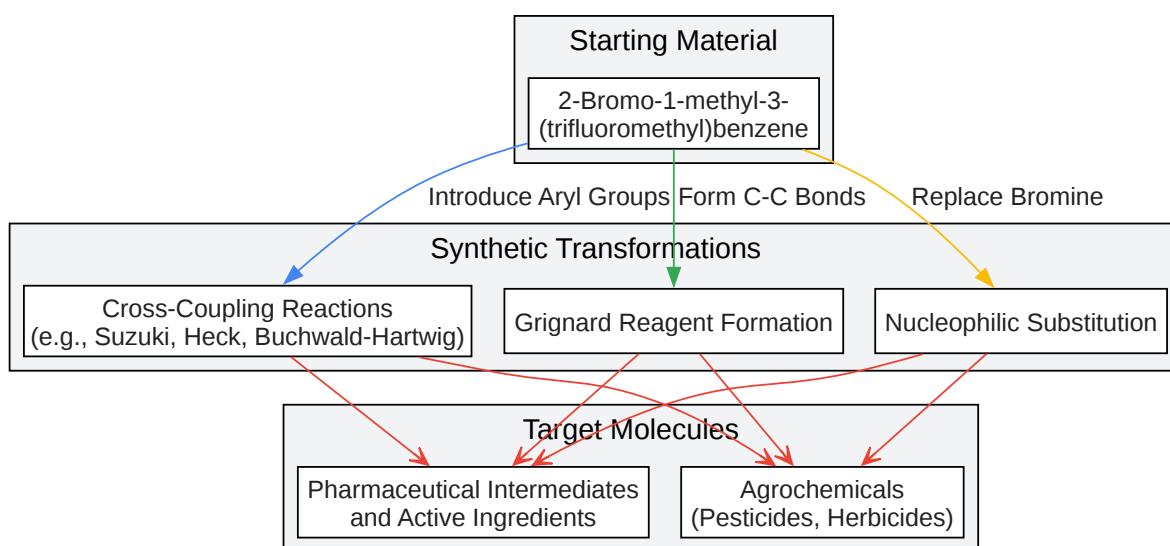
2.4. Determination of Solubility

- Apparatus: Vials, magnetic stirrer, and analytical balance.
- Procedure: A known volume of a solvent (e.g., water, ethanol, acetone) is placed in a vial. Small, measured amounts of **2-Bromo-1-methyl-3-(trifluoromethyl)benzene** are added incrementally while stirring. The point at which no more solute dissolves, and a saturated solution is formed, is noted. Solubility can then be expressed qualitatively (e.g., insoluble, soluble) or quantitatively (e.g., in g/100 mL).[\[1\]](#)

Application in Organic Synthesis: A Workflow Visualization

As an organic synthetic reagent, **2-Bromo-1-methyl-3-(trifluoromethyl)benzene** serves as a precursor for introducing bromo and trifluoromethyl-substituted toluene moieties into larger molecules. The following diagram illustrates its logical workflow in the development of new chemical entities.

Workflow: Application in Synthesis

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Caption: Synthetic utility of **2-Bromo-1-methyl-3-(trifluoromethyl)benzene**.

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